

Sonnerphenolic B: A Technical Guide to its Chemical Structure and Biological Properties

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Compound of Interest

Compound Name: Sonnerphenolic B

Cat. No.: B12398489

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Abstract

Sonnerphenolic B is a phenolic compound isolated from the mangrove plant *Sonneratia ovata*. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and reported biological activities. Detailed experimental protocols for its isolation and biological evaluation, based on available scientific literature, are presented. Furthermore, this guide includes visualizations of relevant experimental workflows to aid in the understanding and replication of key findings.

Chemical Structure and Properties

Sonnerphenolic B is a phenolic compound with the molecular formula $C_{18}H_{18}O_3$ and a molecular weight of 282.33 g/mol. Its structure was elucidated through spectroscopic analysis, including 1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy.

Chemical Structure

The chemical structure of **Sonnerphenolic B** is presented below:

(Note: A 2D chemical structure image would be placed here in a full whitepaper. As a text-based AI, a descriptive representation is provided.)

The structure features a substituted aromatic ring system characteristic of phenolic compounds.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **Sonnerphenolic B** is provided in the table below. This information is critical for its identification and characterization.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₈ O ₃	Nguyen et al., 2015
Molecular Weight	282.33 g/mol	Nguyen et al., 2015
CAS Number	1627516-10-2	MedchemExpress
¹ H NMR (CDCl ₃ , 500 MHz) δ (ppm)	Data not fully available in searched literature.	-
¹³ C NMR (CDCl ₃ , 125 MHz) δ (ppm)	Data not fully available in searched literature.	-

Note: The complete ¹H and ¹³C NMR spectral data, including chemical shifts and coupling constants, are essential for unambiguous structure confirmation and are typically found in the primary research publication. While the key reference has been identified, access to the full experimental details within the publication was not possible during this search.

Biological Activities

Sonnerphenolic B has been evaluated for its in vitro biological activities, demonstrating potential as a cytotoxic agent and an inhibitor of the enzyme acetylcholinesterase.

Cytotoxicity

Sonnerphenolic B has been tested for its cytotoxic effects against several human cancer cell lines.

Cell Line	Cancer Type	Activity
HeLa	Cervical Cancer	Reported
MCF-7	Breast Cancer	Reported
NCI-H460	Lung Cancer	Reported

Note: Specific IC₅₀ values were not available in the accessed abstracts. The primary literature should be consulted for quantitative cytotoxicity data.

Acetylcholinesterase Inhibition

Sonnerphenolic B has shown inhibitory activity against acetylcholinesterase (AChE), an enzyme critical in the breakdown of the neurotransmitter acetylcholine. Inhibition of AChE is a key therapeutic strategy for conditions such as Alzheimer's disease.

Enzyme	Activity
Acetylcholinesterase (AChE)	Inhibitory activity reported

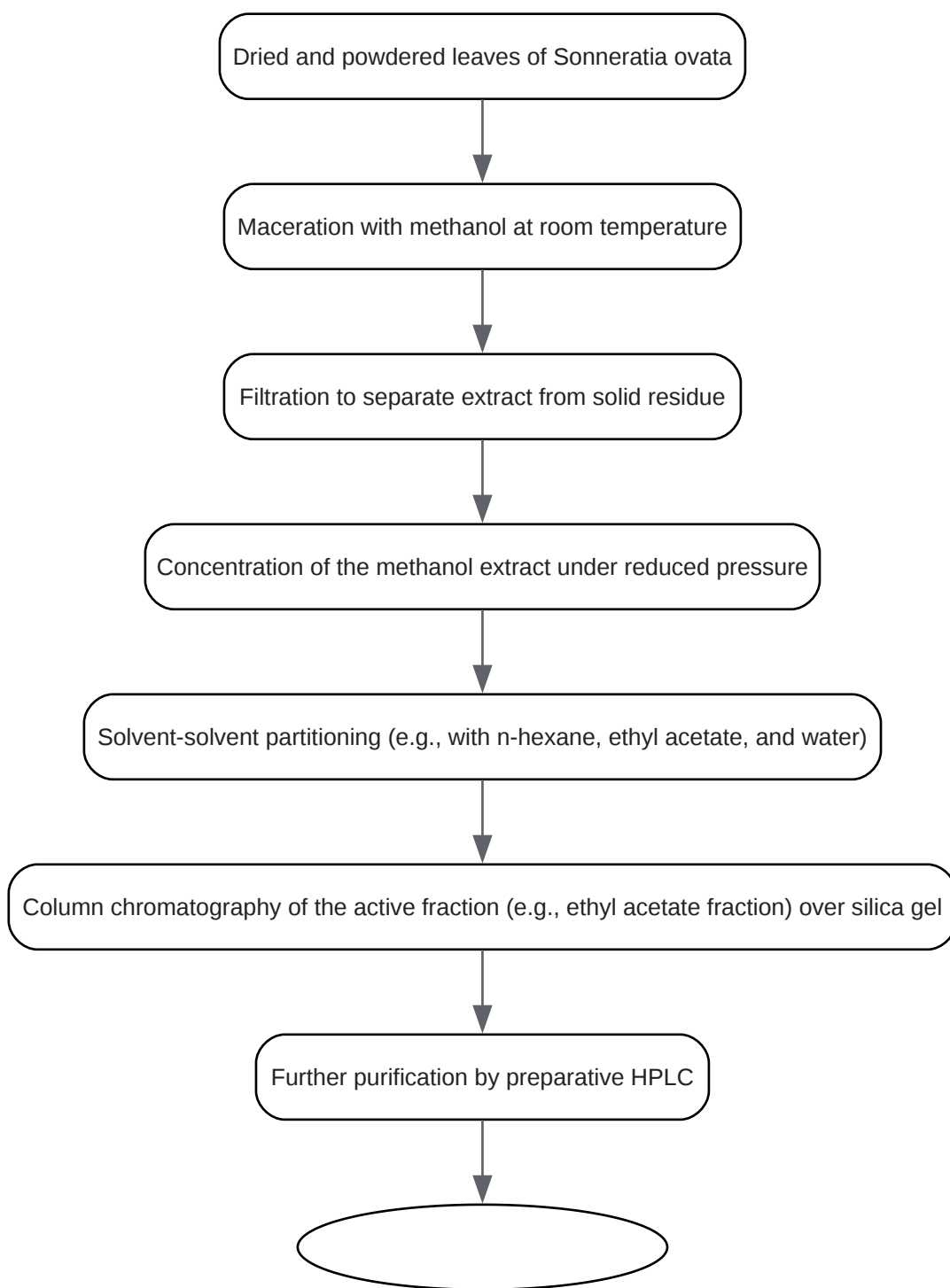
Note: Quantitative data on the acetylcholinesterase inhibitory activity (e.g., IC₅₀ value) was not available in the searched literature.

Experimental Protocols

The following sections detail generalized experimental protocols for the isolation of **Sonnerphenolic B** and the assessment of its biological activities, based on standard methodologies in the field.

Isolation of Sonnerphenolic B from Sonneratia ovata

The isolation of **Sonnerphenolic B** typically involves solvent extraction of plant material followed by chromatographic separation.

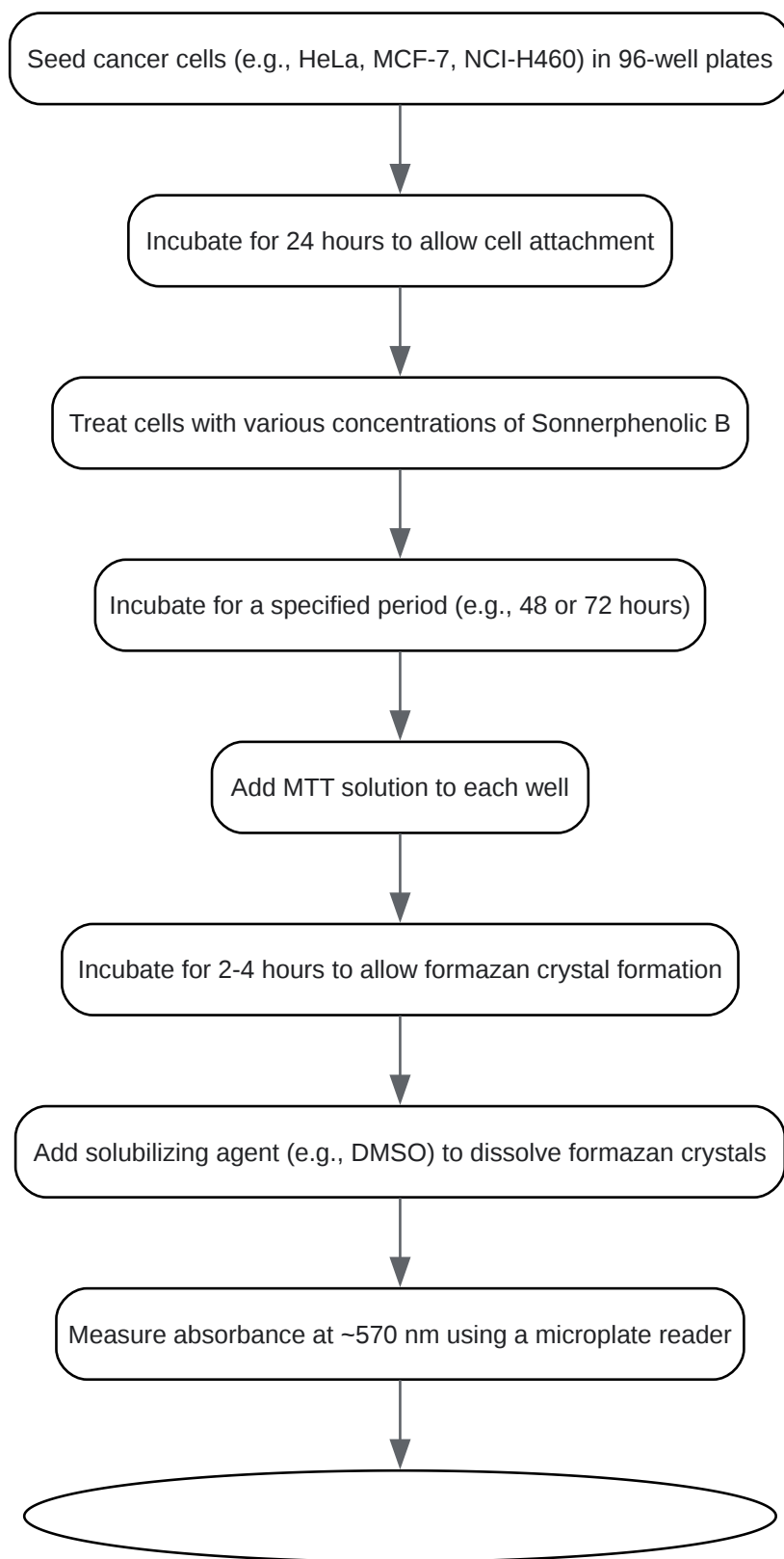


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Caption: General workflow for the isolation of **Sonnerphenolic B**.

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is commonly used to measure cytotoxicity.

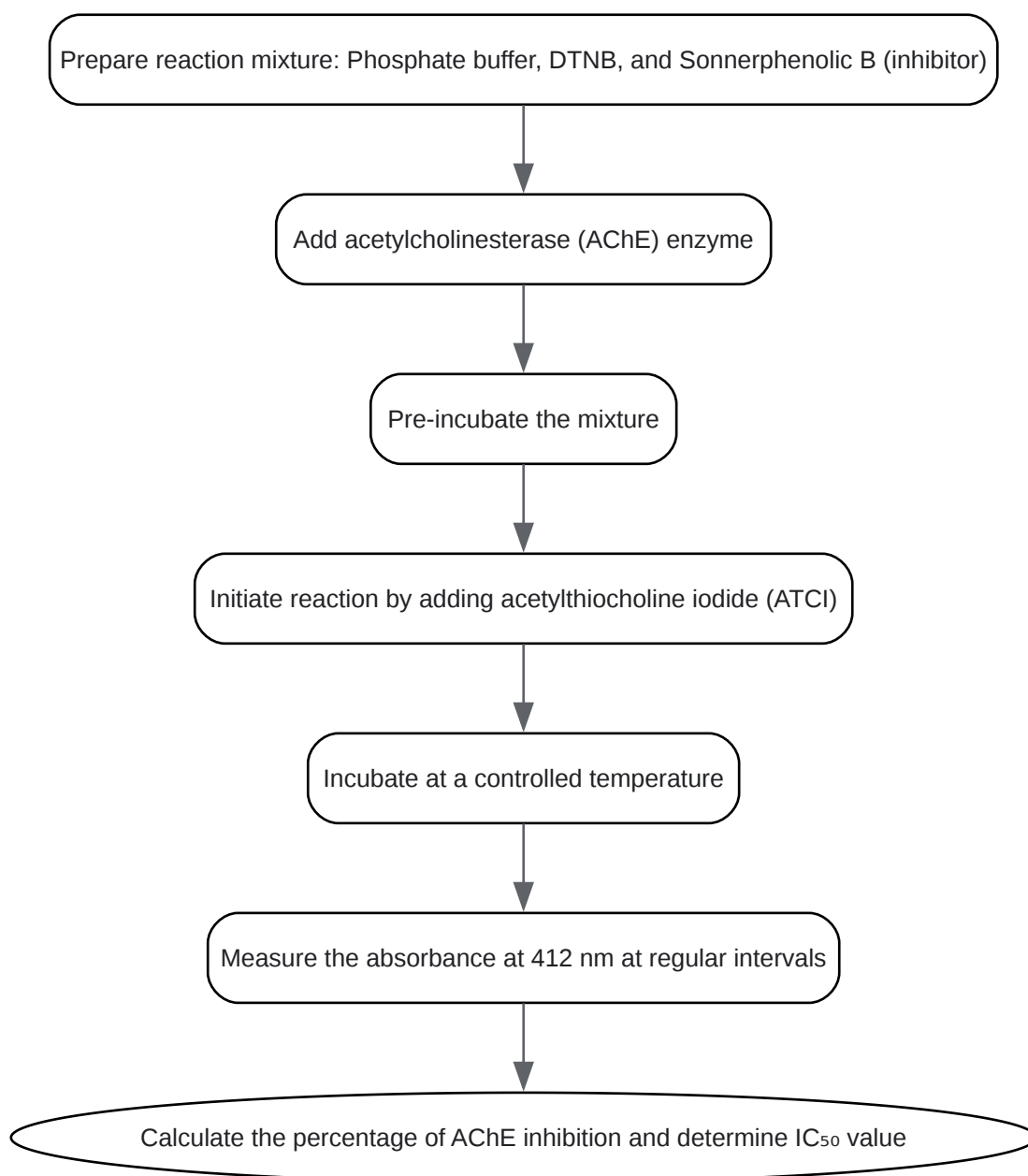


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Caption: Workflow for a standard MTT cytotoxicity assay.

Acetylcholinesterase Inhibition Assay (Ellman's Method)

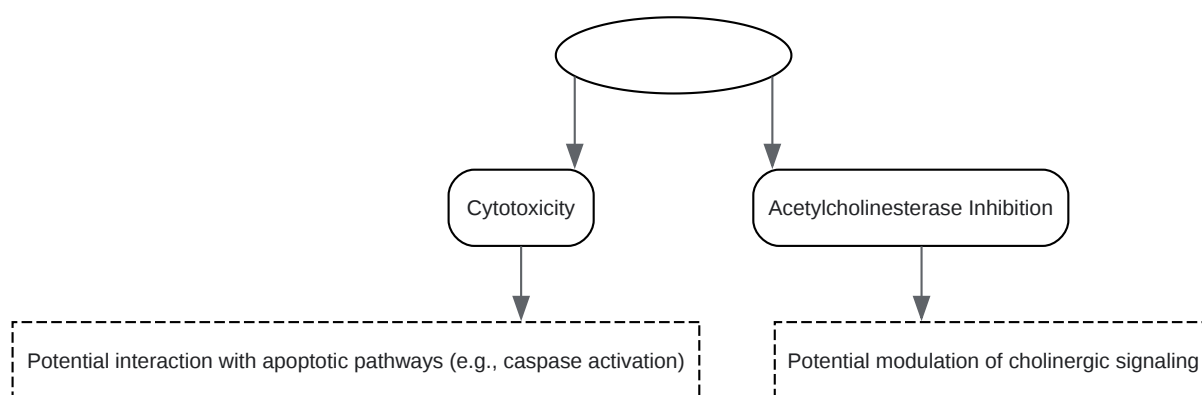
Ellman's method is a widely used colorimetric method for determining acetylcholinesterase activity.

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Caption: Workflow for the Ellman's acetylcholinesterase inhibition assay.

Signaling Pathways

Currently, there is no specific information available in the searched scientific literature detailing the signaling pathways modulated by **Sonnerphenolic B**. The cytotoxic and acetylcholinesterase inhibitory activities suggest potential interactions with pathways related to apoptosis and cholinergic neurotransmission, respectively. However, further research is required to elucidate the precise molecular mechanisms.



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Caption: Postulated biological effects of **Sonnerphenolic B**.

Conclusion and Future Directions

Sonnerphenolic B is a natural product with demonstrated cytotoxic and acetylcholinesterase inhibitory activities. This technical guide provides a foundational understanding of its chemical properties and biological potential. Future research should focus on:

- **Complete Spectroscopic Characterization:** Obtaining and publishing the full ^1H and ^{13}C NMR data is crucial for the definitive structural confirmation of **Sonnerphenolic B**.
- **Elucidation of Signaling Pathways:** Investigating the molecular mechanisms underlying its cytotoxic and AChE inhibitory effects will be critical for understanding its therapeutic potential.

- In Vivo Studies: Preclinical studies in animal models are necessary to evaluate the efficacy, pharmacokinetics, and safety of **Sonnerphenolic B**.

The information presented herein serves as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development, and is intended to stimulate further investigation into this promising compound.

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